Application Note: Analysis of Opnurasib-Induced Apoptosis by Flow Cytometry

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Compound of Interest

Compound Name:	*Opnurasib*
CAS No.:	*2653994-08-0*
Cat. No.:	*B8217952*

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Introduction

Opnurasib (formerly JDQ-443) is a potent and selective, orally bioavailable covalent inhibitor of the KRAS G12C mutation.[1][2] The KRAS protein is a key molecular switch in the RAS/RAF/MEK/ERK signaling pathway, which is crucial for cell proliferation, differentiation, and survival.[3] Mutations in the KRAS gene are among the most common oncogenic drivers in human cancers, with the G12C mutation being particularly prevalent in non-small cell lung cancer (NSCLC).[4][5]

Opnurasib specifically binds to the cysteine residue of the KRAS G12C mutant protein, locking it in an inactive GDP-bound state.[1] This inhibition prevents downstream signaling through the MAPK pathway, ultimately leading to a reduction in tumor cell proliferation and the induction of apoptosis (programmed cell death).[2][3] Pan-RAF inhibitors, which act downstream of KRAS, have been shown to induce apoptosis in various cancer cell lines.[6][7][8] Therefore, quantifying the pro-apoptotic effects of **Opnurasib** is a critical step in its preclinical and clinical evaluation.

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This application note provides a detailed protocol for the analysis of apoptosis in cancer cells treated with **Opnurasib** using flow cytometry with Annexin V and Propidium Iodide (PI) staining.

Principle of the Assay

During the early stages of apoptosis, phosphatidylserine (PS), a phospholipid normally located on the inner leaflet of the plasma membrane, is translocated to the outer leaflet.[9][10] Annexin V, a calcium-dependent phospholipid-binding protein, has a high affinity for PS and can be conjugated to a fluorochrome to identify early apoptotic cells.[9][11] Propidium Iodide (PI) is a fluorescent nucleic acid intercalating agent that is unable to cross the intact plasma membrane of live and early apoptotic cells. However, in late-stage apoptotic or necrotic cells, where membrane integrity is compromised, PI can enter the cell and stain the nucleus.[10][12]

By using a combination of fluorescently labeled Annexin V and PI, flow cytometry can distinguish between four cell populations:

- Live cells: Annexin V-negative and PI-negative
- Early apoptotic cells: Annexin V-positive and PI-negative
- Late apoptotic/necrotic cells: Annexin V-positive and PI-positive
- Necrotic cells: Annexin V-negative and PI-positive (less common)

Data Presentation

The following table summarizes hypothetical data from a dose-response experiment where KRAS G12C mutant cancer cells were treated with increasing concentrations of **Opnurasib** for 48 hours.

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Opnurasib Concentration (nM)	% Live Cells (Annexin V-/PI-)	% Early Apoptotic Cells (Annexin V+/PI-)	% Late Apoptotic/Necrotic Cells (Annexin V+/PI+)	Total % Apoptotic Cells
0 (Vehicle Control)	95.2 ± 2.1	2.5 ± 0.8	1.8 ± 0.5	4.3 ± 1.3
10	85.6 ± 3.5	8.9 ± 1.2	3.5 ± 0.9	12.4 ± 2.1
50	62.3 ± 4.2	25.4 ± 2.8	10.3 ± 1.5	35.7 ± 4.3
100	40.1 ± 5.1	42.6 ± 3.9	15.3 ± 2.2	57.9 ± 6.1
500	15.8 ± 3.8	55.9 ± 4.5	26.3 ± 3.1	82.2 ± 7.6

Signaling Pathway and Experimental Workflow

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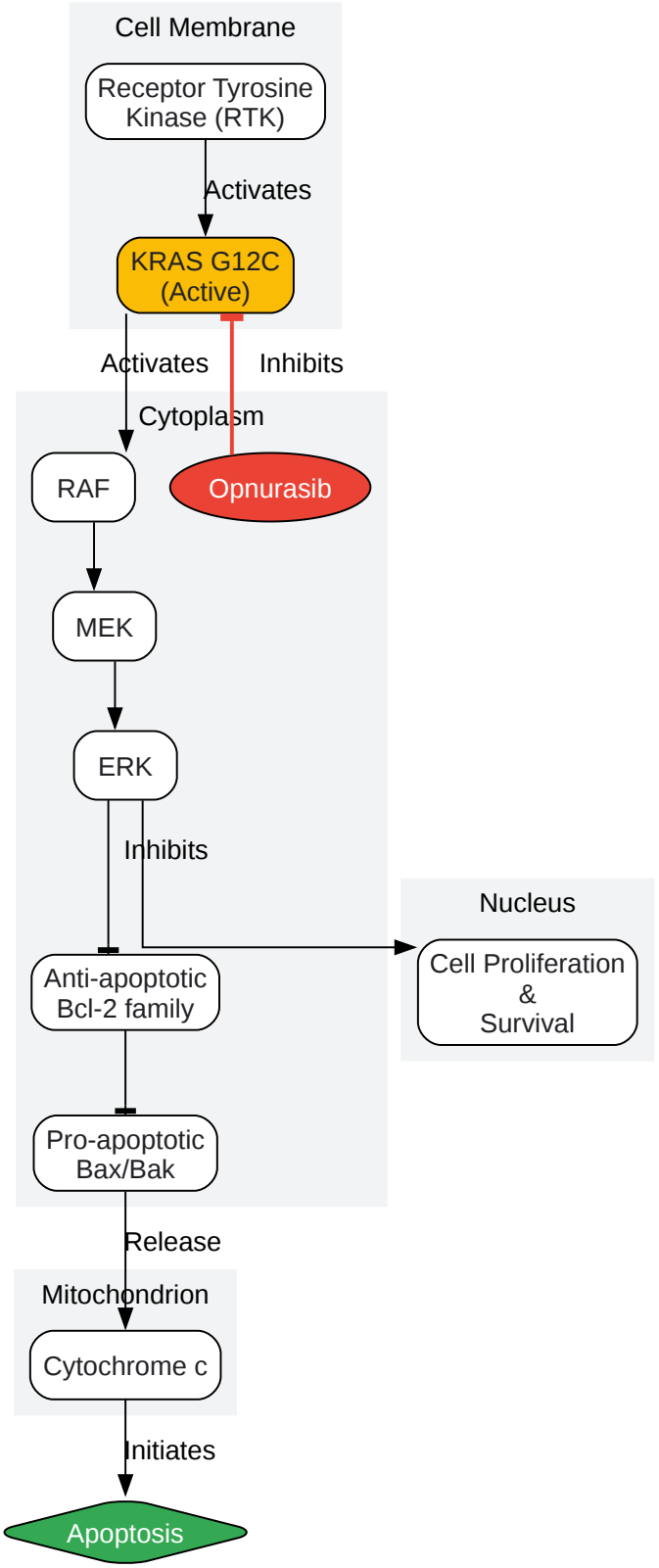

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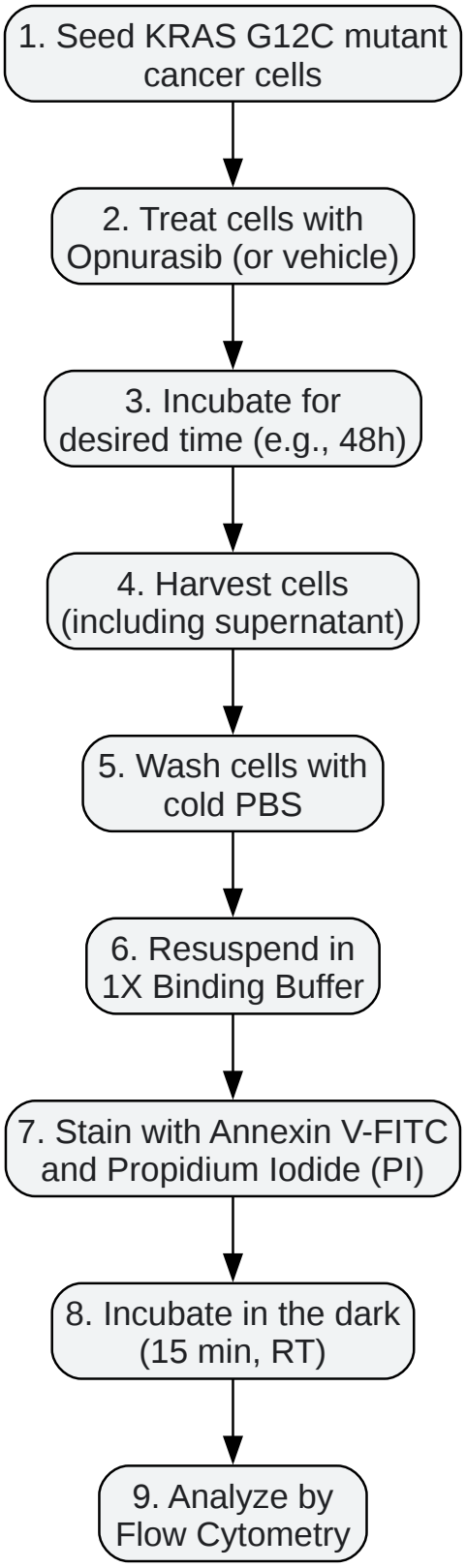

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